

An In-Depth Technical Guide to 8-Nonenal: Properties, Synthesis, and Analysis

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 8-Nonenal

Cat. No.: B148949

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

8-Nonenal (C₉H₁₆O) is a long-chain unsaturated aldehyde that has garnered interest in various scientific fields, from flavor and fragrance chemistry to materials science. Its presence as a volatile organic compound and its potential for chemical reactivity make it a molecule of interest for researchers in diverse areas. This technical guide provides a comprehensive overview of the chemical and physical properties of **8-Nonenal**, its synthesis and reactivity, and the analytical methods used for its characterization. This document is intended to serve as a valuable resource for scientists and professionals engaged in research and development where **8-Nonenal** may be a relevant molecule.

Chemical and Physical Properties

A thorough understanding of the fundamental chemical and physical properties of a molecule is paramount for its application in research and development. This section details the key identifiers and physicochemical characteristics of **8-Nonenal**.

Identifiers and Structure

- IUPAC Name: non-8-enal
- Molecular Formula: C₉H₁₆O

- Molecular Weight: 140.22 g/mol [1]
- CAS Number: 39770-04-2[1]
- Canonical SMILES: C=CCCCCCCC=O[1]
- InChI Key: QPOZUISHEWOWQL-UHFFFAOYSA-N[1]

The structure of **8-Nonenal** is characterized by a nine-carbon aliphatic chain with a terminal aldehyde group and a terminal double bond between carbons 8 and 9.

Table 1: Key Identifiers for **8-Nonenal**

Identifier	Value
IUPAC Name	non-8-enal
Molecular Formula	C ₉ H ₁₆ O
Molecular Weight	140.22 g/mol
CAS Number	39770-04-2
Canonical SMILES	C=CCCCCCCC=O
InChI Key	QPOZUISHEWOWQL-UHFFFAOYSA-N

Physicochemical Properties

Experimentally determined physicochemical data for **8-Nonenal** is not extensively available in the public domain. Much of the available information is either estimated or pertains to its isomers, such as trans-2-nonenal or the saturated aldehyde, nonanal. The data presented in Table 2 is a combination of estimated values and data for structurally similar compounds to provide a likely range for the properties of **8-Nonenal**.

Table 2: Physicochemical Properties of **8-Nonenal** and Related Compounds

Property	8-Nonenal (Estimated/Inferred)	Nonanal (Experimental)	trans-2-Nonenal (Experimental)
Boiling Point	199-200 °C (est.) ^[2]	195 °C ^[3]	188-190 °C
Melting Point	Not available	-19.3 °C ^[3]	Not available
Density	Not available	0.8264 g/cm ³ at 22 °C ^[3]	Not available
Water Solubility	175.5 mg/L at 25 °C (est.) ^[2]	96 mg/L at 25 °C ^[3]	Not available
Appearance	Colorless liquid (inferred)	Clear brown liquid ^[3]	Colorless liquid

Synthesis and Reactivity

The synthesis and reactivity of **8-Nonenal** are dictated by the presence of two key functional groups: the terminal aldehyde and the terminal alkene.

Synthesis of 8-Nonenal

A reported synthesis of **8-Nonenal** was utilized for the confirmation of its identity as an off-odor component in polyethylene.^{[4][5]} The synthesis was carried out according to a procedure described by Farquhar et al., with a noted correction to the amount of N-methylmorpholine N-oxide used in the original publication.^{[4][5]} While the full detailed protocol from the original source is not readily available in the immediate search results, the reference points to a specific synthetic route that yields **8-Nonenal** with approximately 97% purity as determined by gas chromatography.^{[4][5]}

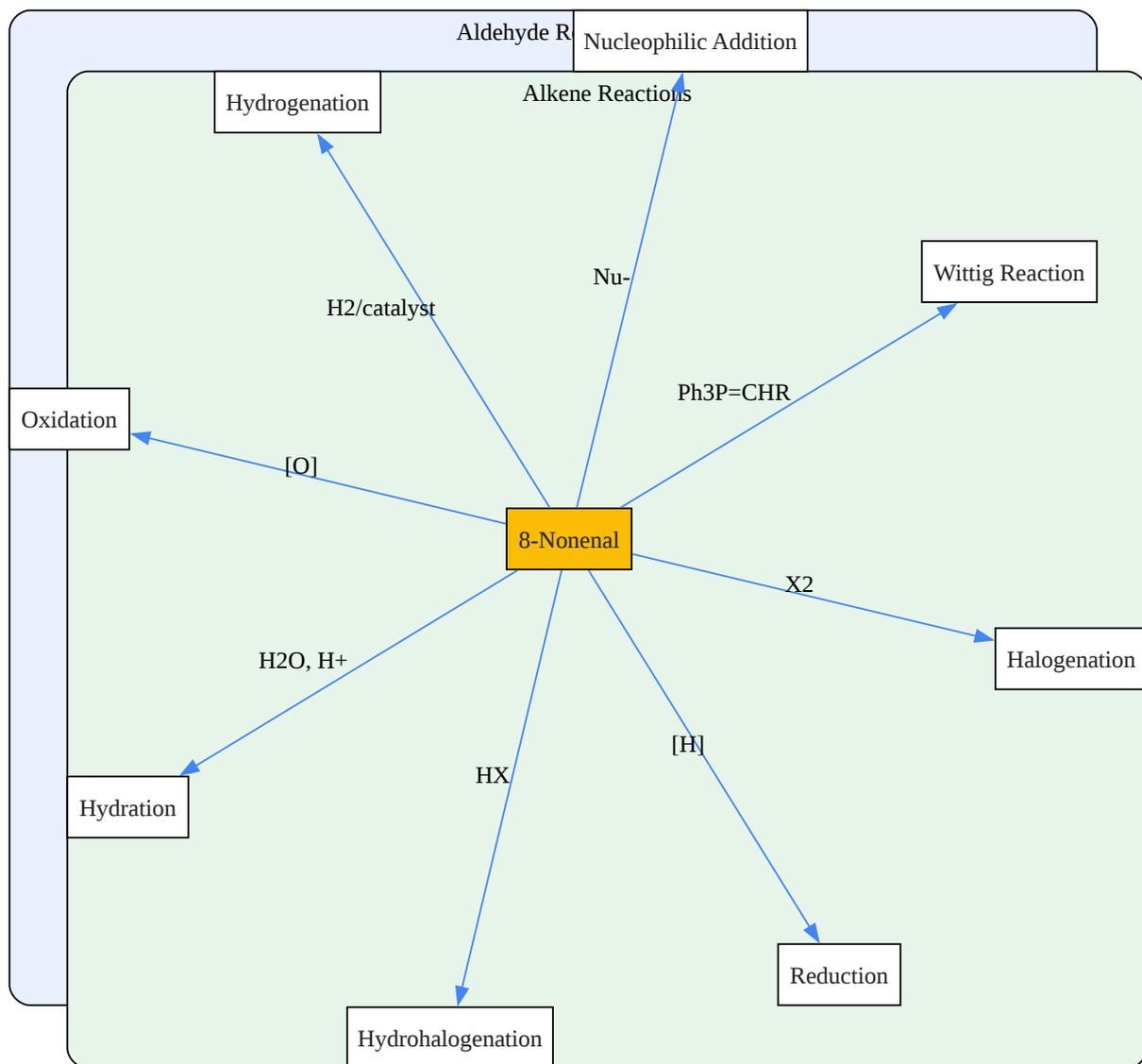
The general principle behind such a synthesis would likely involve the selective oxidation of the corresponding primary alcohol, 8-nonen-1-ol, or the partial reduction of a corresponding carboxylic acid or ester derivative.

Chemical Reactivity

The reactivity of **8-Nonenal** is a composite of the reactions characteristic of aldehydes and terminal alkenes.

- **Aldehyde Group Reactivity:** The aldehyde functional group is susceptible to nucleophilic attack at the carbonyl carbon. It can undergo a variety of reactions, including:
 - **Oxidation:** Can be readily oxidized to the corresponding carboxylic acid, 8-nonenoic acid.
 - **Reduction:** Can be reduced to the primary alcohol, 8-nonen-1-ol.
 - **Nucleophilic Addition:** Reacts with nucleophiles such as Grignard reagents, organolithium compounds, and cyanides.
 - **Wittig Reaction:** Can be converted to an alkene via reaction with a phosphonium ylide.
- **Alkene Group Reactivity:** The terminal double bond is a site of high electron density and is susceptible to electrophilic addition reactions, such as:
 - **Hydrogenation:** Can be reduced to the saturated aldehyde, nonanal.
 - **Halogenation:** Addition of halogens (e.g., Br₂) across the double bond.
 - **Hydrohalogenation:** Addition of hydrogen halides (e.g., HBr) across the double bond.
 - **Hydration:** Addition of water in the presence of an acid catalyst to form the corresponding alcohol.

The presence of both functional groups allows for the possibility of selective reactions by choosing appropriate reagents and reaction conditions.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 8-Nonenal | C₉H₁₆O | CID 161998 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 8-nonenal, 39770-04-2 [thegoodscentcompany.com]
- 3. Nonanal | C₉H₁₈O | CID 31289 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 8-Nonenal: Properties, Synthesis, and Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b148949#chemical-and-physical-properties-of-8-nonenal>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com